Recrystallization solvent for p-dinonyloxybenzene

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Compound of Interest

Compound Name: *1,4-Bis(nonyloxy)benzene*

Cat. No.: *B13404237*

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This Application Note and Protocol provides a definitive guide for the purification of **1,4-bis(nonyloxy)benzene** (also known as p-dinonyloxybenzene), a critical intermediate in liquid crystal synthesis and a redox shuttle additive for high-voltage lithium-ion batteries.

Part 1: Technical Abstract & Compound Profile

Compound: **1,4-Bis(nonyloxy)benzene** CAS: 871791-68-3 (analogous) Molecular Formula:

Molecular Weight: 362.59 g/mol Physical State: White to off-white crystalline solid. Estimated Melting Point: 88–92°C (Interpolated from homologs: Hexyloxy ~70°C, Decyloxy ~96°C).

Purification Challenge: The molecule features a "dual-nature" solubility profile.[1] The central aromatic ether core is moderately polar, while the two

alkyl chains impart significant lipophilicity.

- Non-polar solvents (Hexane, Toluene): High solubility at RT; poor crystallization yield (compound stays in solution).
- Polar Protic solvents (Methanol, Water): Very low solubility, even at reflux (oiling out risk).

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- Ideal Solvent Window: Medium-polarity alcohols (Ethanol, 1-Propanol) or polar/non-polar azeotropes.

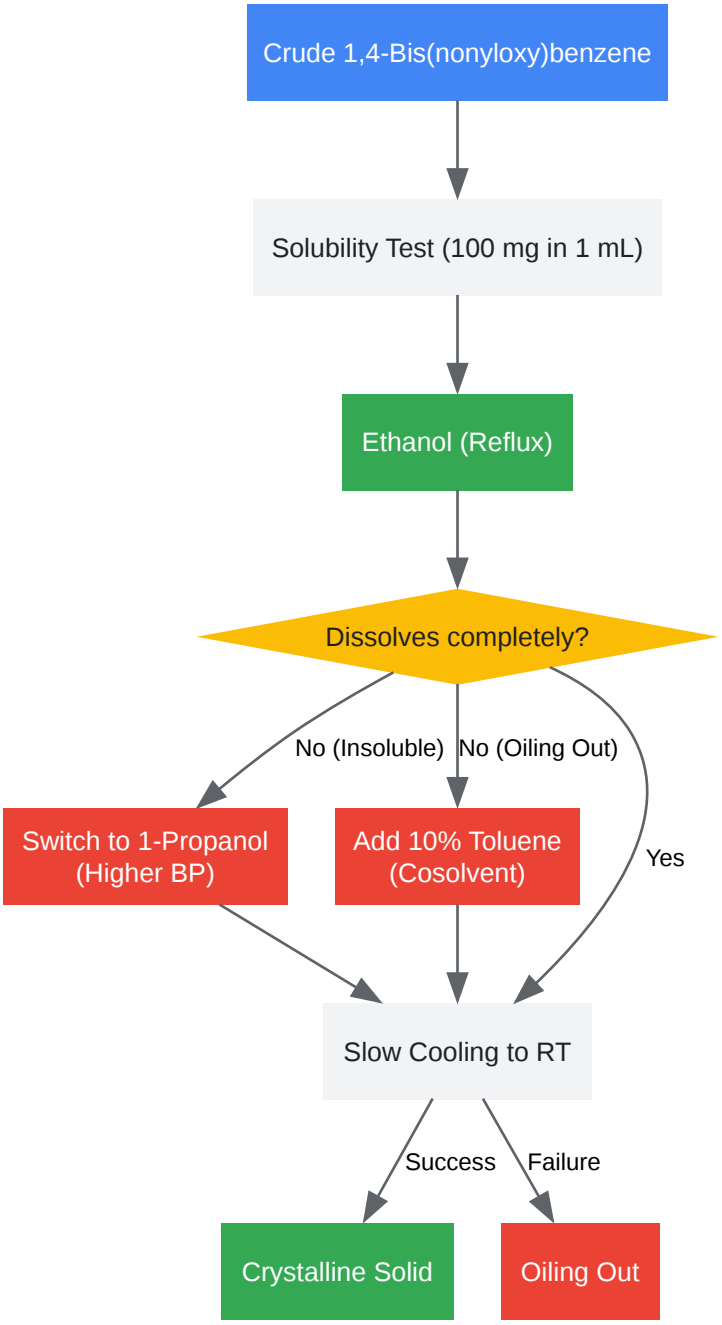
Part 2: Solvent Selection Strategy

The selection follows a "Like-Dissolves-Like" optimization curve, balancing the lipophilic tails against the aromatic core.

Solvent System	Role	Suitability	Notes
Ethanol (Absolute)	Primary	Excellent	Standard for dialkoxybenzenes. High temperature coefficient of solubility.
1-Propanol	Alternative	Good	Higher boiling point (97°C) prevents premature precipitation if MP is high.
Ethanol : Toluene (9:1)	Co-solvent	High Purity	Toluene keeps the core dissolved; Ethanol acts as the antisolvent upon cooling.
Acetone	Wash Only	Poor	Too volatile; tends to evaporate before crystallization is complete.

Solubility Decision Tree (Graphviz)

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Figure 1: Decision logic for selecting the optimal recrystallization solvent based on solubility behavior.

Part 3: Detailed Recrystallization Protocol

Safety Note: Perform all steps in a fume hood. Ethanol and Toluene are flammable. Wear nitrile gloves and safety glasses.

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Materials Required

- Crude **1,4-bis(nonyloxy)benzene**
- Solvent: Ethanol (Absolute) or 1-Propanol
- Equipment: Round-bottom flask, reflux condenser, magnetic stir bar, heating mantle, Buchner funnel.

Step-by-Step Procedure

1. Dissolution (Saturation Phase)

- Place 10.0 g of crude solid into a 250 mL round-bottom flask.
- Add 50 mL of Ethanol. (Start with a 5:1 v/w ratio).
- Attach a reflux condenser and heat the mixture to boiling (78°C).
- Observation: The solid should melt and dissolve.
  - If solid remains:[2] Add Ethanol in 5 mL increments through the condenser until clear.
  - If oily droplets form: This indicates "oiling out" (MP < BP of solvent mixture). Add Toluene dropwise until the oil dissolves into the bulk solvent, then add more Ethanol to reach saturation.

2. Hot Filtration (Impurity Removal)

- Critical Step: The synthesis of alkoxybenzenes often involves

  or inorganic salts. These will NOT dissolve in ethanol.
- While the solution is boiling, filter it rapidly through a pre-warmed glass funnel with a fluted filter paper (or a coarse sintered glass funnel) into a clean, pre-warmed Erlenmeyer flask.
- Tip: Keep the receiving flask on a hot plate to prevent premature crystallization during filtration.

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3. Crystallization (Nucleation Phase)

- Cover the flask with a watch glass or foil.
- Allow the filtrate to cool to room temperature undisturbed on a cork ring or wood block. Do not place directly on a cold benchtop.
- Timeframe: 2–4 hours. Long, needle-like crystals should form.
- Once at room temperature, place the flask in a refrigerator (4°C) for 1 hour to maximize yield.

4. Isolation and Washing

- Collect the crystals via vacuum filtration using a Buchner funnel.[3]
- Wash: Rinse the filter cake with 2 x 10 mL of ice-cold Ethanol. This removes the mother liquor containing soluble impurities (unreacted alkyl halides or mono-substituted byproducts).
- Drying: Dry the solid in a vacuum oven at 40°C for 6 hours or air-dry overnight.

Part 4: Characterization & Quality Control

Verify the success of the recrystallization using the following metrics.

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Technique	Expected Result	Interpretation
Appearance	White, pearlescent flakes/needles	Yellow/Brown tint indicates oxidation or residual nitro/amine precursors.
Melting Point	88–92°C (Sharp range < 2°C)	Broad range (>3°C) implies residual solvent or mixed homologs.
1H NMR ( )	6.82 (s, 4H, Ar-H)	Aromatic singlet confirms para-substitution symmetry.
3.90 (t, 4H,)	Triplet for the methylene group next to oxygen.	
0.88 (t, 6H,)	Terminal methyls.	

Troubleshooting Guide

- Problem: Oiling Out (Liquid separates before crystals form).
  - Cause: Solution is too concentrated or the melting point is depressed by impurities.
  - Fix: Re-heat to reflux and add 20% more Ethanol. If persistent, switch to 1-Propanol.
- Problem: Low Yield.
  - Cause: Too much solvent used (compound is too soluble).
  - Fix: Concentrate the mother liquor by rotary evaporation to half volume and repeat cooling.

References

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- Solubility of Dialkoxybenzenes: Manzo, R. H., & Ahumada, A. A. (1990). Effects of solvent medium on solubility: Enthalpic and entropic contributions to the free energy changes of di-substituted benzene derivatives. Journal of Pharmaceutical Sciences. Link
- General Recrystallization Techniques: University of Rochester, Department of Chemistry. Solvents for Recrystallization. Link
- Synthesis Context (Homologs): Organic Syntheses, Coll. Vol. 3, p. 711 (1955). General methods for alkoxybenzene purification. Link

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Sources

- 1. Reagents & Solvents [chem.rochester.edu]
- 2. 1,4-Bis(4-phenoxyphenoxy)benzene | 2455-43-8 | TCI Deutschland GmbH [tcichemicals.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
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